

Summary of Cornuside's Bioactivities & Experimental Data

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Compound Focus: Cornuside

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Health Condition / Model	Key Findings / Effects	Effective Doses (In Vivo) / Concentrations (In Vitro)	Primary Mechanisms & Targets Identified
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| **Alzheimer's Disease (AD)** [1] [2] [3] | Improved memory, reduced neuronal damage, lowered neuroinflammation and oxidative stress. | **In vivo:** 3, 10, 30 mg/kg [3]; 10, 20 mg/kg [1] | • Promotes **mitophagy** via **PINK1/Parkin** pathway [3] • Inhibits **NLRP3 inflammasome** activation [3] • Modulates **AKT/Nrf2/NF-κB** signaling [1] | | **Diabetic Kidney Disease (DKD)** [4] [5] | Reduced kidney injury, lowered blood glucose, inhibited cell apoptosis. | **In vivo:** 20, 40 mg/kg [5] **In vitro:** 10, 20, 40 μM [5] | • Binds to **NEDD4**, promoting **VDAC1** degradation [5] • Inhibits **ERS** (PERK/ATF4/CHOP pathway) [5] • Inhibits **AKT/NF-κB** inflammation pathway [4] | | **In Vitro Anti-inflammatory** [4] | Reduced expression of IL-6, TNF-α, IL-1β in high glucose-treated mesangial cells. | **In vitro:** 5, 10, 30 μM [4] | • Inhibits glucose-induced phosphorylation of **AKT** and **NF-κB** [4] |

Detailed Experimental Protocols

To help you evaluate and potentially replicate these findings, here is a detailed breakdown of the key methodologies used in the cited research.

In Vivo Assessment of Cognitive Function (Alzheimer's Models)

This protocol is commonly used to evaluate the neuroprotective effects of **cornuside**.

- **Animal Models:** Triple-transgenic AD (3×Tg-AD) mice [1] or ICR mice induced by intracerebroventricular injection of A β 1–42 [3] or intraperitoneal injection of scopolamine [2].
- **Drug Administration:** **Cornuside** is typically dissolved in a vehicle (e.g., <1% DMSO in saline) and administered via intraperitoneal injection once daily for 2 to 4 weeks [1] [3].
- **Behavioral Testing:**
 - **Morris Water Maze (MWM):** A standard test for spatial learning and memory. Key metrics include **escape latency** (time to find a hidden platform) and time spent in the target quadrant during a probe trial [1] [2] [3].
 - **Passive Avoidance Test:** Measures associative memory by recording the latency for a mouse to enter a dark chamber where it previously received a mild foot shock [2].
- **Tissue Analysis:** After behavioral tests, brain tissues are collected. Synaptic plasticity is assessed by measuring protein levels of **PSD-95** and **SYP** via western blotting. Neuroinflammation is evaluated by measuring cytokines like **IL-1 β** and **TNF- α** using ELISA [1] [2].

In Vitro Analysis of Anti-apoptotic Mechanisms (Diabetic Kidney Disease)

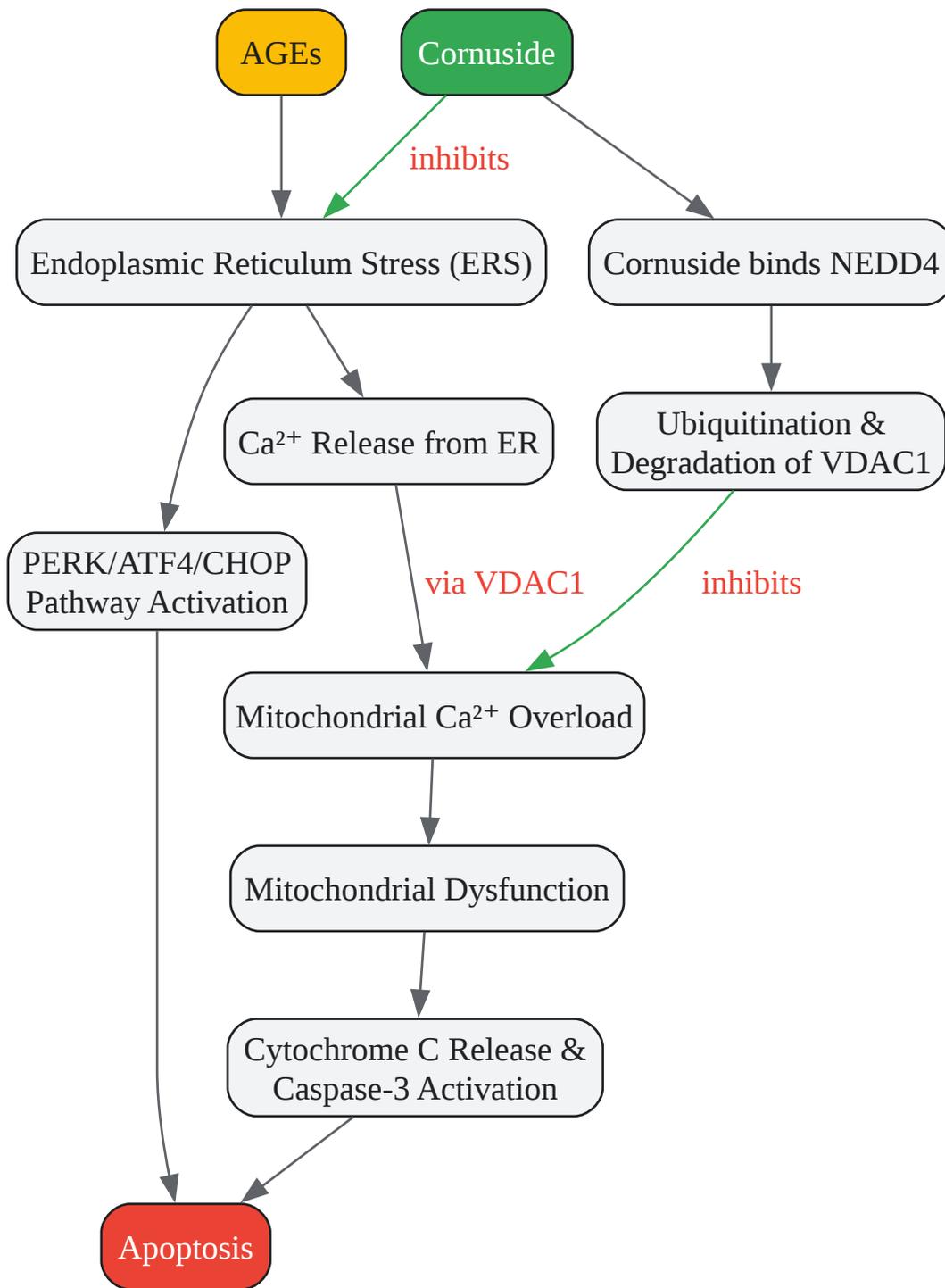
This protocol elucidates how **cornuside** protects renal tubular cells from apoptosis.

- **Cell Line:** Human renal tubular epithelial (HK-2) cells [5].
- **Model Induction:** Cells are stimulated with **Advanced Glycation End Products (AGEs)** to mimic the diabetic pathological environment [5].
- **Cornuside Treatment:** Cells are co-treated with **cornuside** at various concentrations (e.g., 10, 20, 40 μ M) for a set period (e.g., 24 hours) [5].
- **Apoptosis Assessment:**
 - **TUNEL Staining:** A classic method to visualize and quantify DNA fragmentation in apoptotic cells.
 - **Western Blotting:** Protein levels of apoptosis-related markers (**Bax**, **Bcl-2**, **Cleaved Caspase-3**) are analyzed. The ratio of Bax/Bcl-2 is a key indicator of apoptotic tendency [5].
- **Mechanism Probe:**
 - **Cellular Thermal Shift Assay (CETSA):** Used to confirm the direct binding between **cornuside** and its predicted target protein, **NEDD4** [5].
 - **siRNA Knockdown:** **NEDD4** expression is silenced using specific siRNA to reverse the protective effects of **cornuside**, confirming NEDD4's essential role in the mechanism [5].

Signaling Pathway Workflows

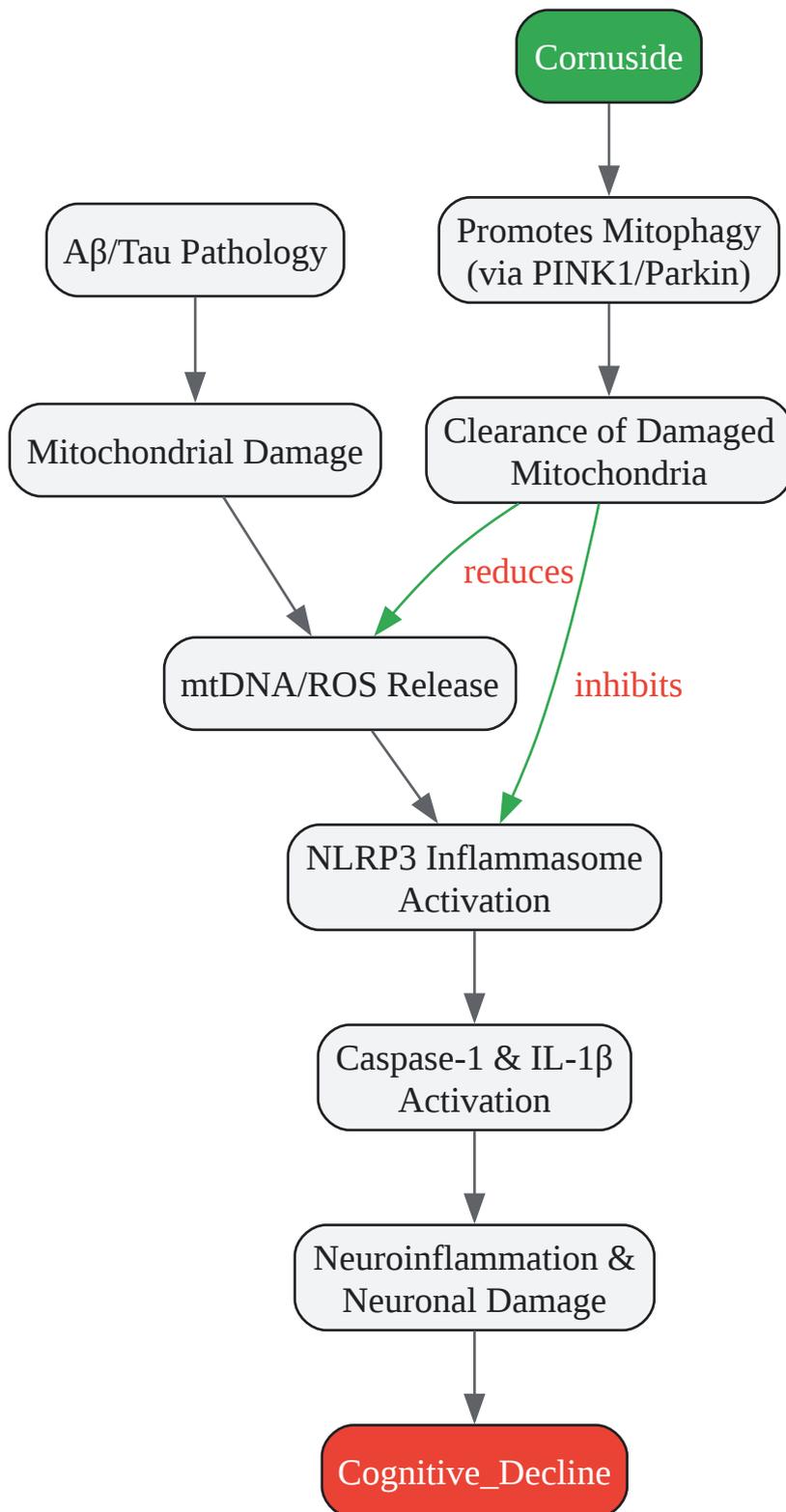
The following diagrams illustrate the key molecular pathways through which **cornuside** exerts its effects, as revealed by the studies.

Pathway 1: **Cornuside** in Diabetic Kidney Disease



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Cornuside protects renal cells by inhibiting endoplasmic reticulum stress and promoting VDAC1 degradation via NEDD4, thereby preventing mitochondrial apoptosis. [5]

Pathway 2: Cornuside in Alzheimer's Disease

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Cornuside alleviates Alzheimer's pathology by promoting mitophagy to clear damaged mitochondria, thereby inhibiting NLRP3 inflammasome activation. [1] [3]

Conclusion for Drug Development

In summary, the existing preclinical data strongly positions **cornuside** as a promising multi-target therapeutic candidate, especially for **Alzheimer's Disease** and **Diabetic Kidney Disease**. Its mechanisms of action—promoting mitophagy, inhibiting the NLRP3 inflammasome, modulating ERS, and facilitating the degradation of key proteins like VDAC1—provide a solid rationale for further investment and investigation.

The next critical steps for development would include:

- **ADME/Tox Profiling:** Comprehensive assessment of its pharmacokinetics, bioavailability, and safety profile.
- **Lead Optimization:** Potential structural modification to improve potency and drug-like properties.
- **Validation in Higher Species:** Conducting studies in non-human primates to bridge the gap between rodent models and human trials.

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